

Standard Operating Procedure: Disposal of Methyl 2-propoxybenzoate[1]

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Compound of Interest

Compound Name: Methyl 2-propoxybenzoate

CAS No.: 18167-33-4

Cat. No.: B102055

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Executive Summary & Operational Directive

Methyl 2-propoxybenzoate (CAS: 18167-33-4) is a benzoic acid ester used primarily as an intermediate in organic synthesis and medicinal chemistry.[1] While often perceived as a "standard organic," its lipophilicity and potential for hydrolysis require specific disposal protocols to maintain environmental compliance and laboratory safety.

Core Directive: This substance must be treated as Non-Halogenated Organic Solvent Waste. Under no circumstances should it be disposed of via sink drainage or mixed with oxidizers (e.g., nitric acid, peroxides) or halogenated solvents (e.g., DCM, Chloroform), as this complicates downstream incineration and increases disposal costs.

Chemical Profile & Hazard Assessment

To ensure safe handling, we must first understand the physicochemical drivers of the hazard. As an ester, **Methyl 2-propoxybenzoate** exhibits specific behaviors that dictate its waste stream.

Physicochemical Properties & Waste Classification[1][2] [3]

Property	Value / Classification	Operational Implication
CAS Number	18167-33-4	Unique Identifier for Waste Manifests
Physical State	Liquid (Oil)	Requires liquid-tight secondary containment
Flash Point	> 90°C (Estimated)*	Combustible (Class IIIA).[1] High energy potential.[1]
Solubility	Lipophilic (Insoluble in water)	Do not flush. Will coat pipes and disrupt water treatment.[1]
Reactivity	Stable; Hydrolyzes in strong acid/base	Segregate from concentrated acids/bases to prevent exothermic degradation.[1]
RCRA Status	Non-Listed (Characteristic)	Classified as D001 (Ignitable) if mixed with flammables.

*Note: Flash point is estimated based on the structural analog Methyl Benzoate (83°C). Treat as combustible.

Pre-Disposal: The Segregation Logic

Effective disposal starts at the bench. We utilize a Self-Validating Segregation System.[1] If the waste stream is contaminated, the disposal vendor will reject it, halting operations.

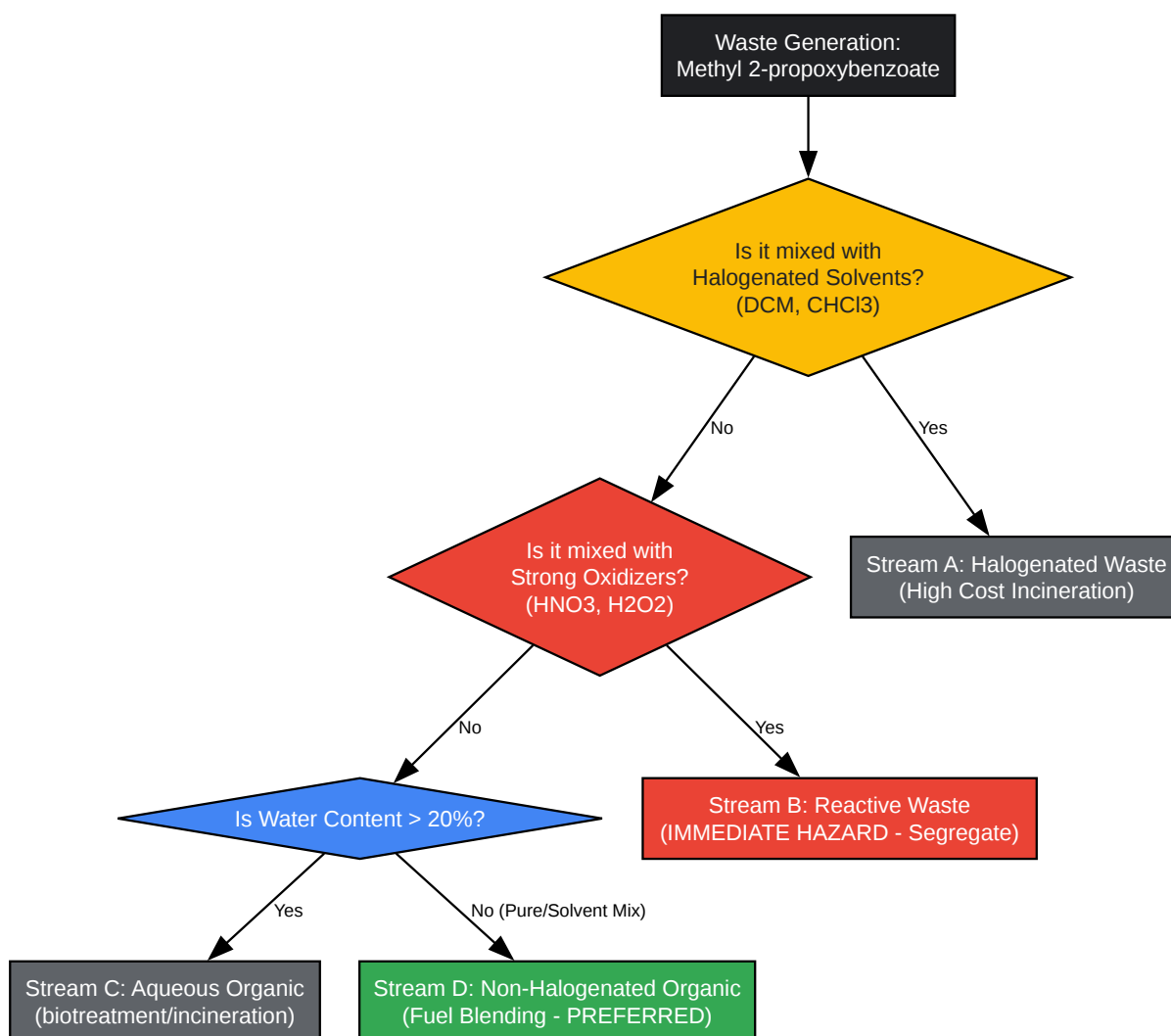
The Segregation Protocol[4]

- Halogen Check: Does the waste container contain Chloroform, Methylene Chloride, or Iodine?
 - If YES: STOP. Do not add **Methyl 2-propoxybenzoate**.[1]
 - If NO: Proceed to Non-Halogenated stream.[1][2][3][4]

- Aqueous Check: Is the water content >20%?
 - If YES: Segregate into "Aqueous Organic" waste (expensive disposal).
 - If NO: Proceed to High-BTU Organic waste (standard fuel blending).[1]

Visualizing the Decision Pathway

The following workflow illustrates the critical decision nodes for disposing of **Methyl 2-propoxybenzoate**.



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Figure 1: Decision logic for segregating **Methyl 2-propoxybenzoate** waste streams. Green path represents the optimal disposal route.

Step-by-Step Disposal Procedure

This protocol ensures compliance with EPA 40 CFR 261 (RCRA) and minimizes the risk of container failure.

Step 1: Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.[1]
 - Why: Esters can soften certain low-grade plastics (like PVC) over time.[1] HDPE is chemically resistant.[1]
- Venting: Use a cap with a pressure-relief mechanism if the waste contains volatile co-solvents (e.g., acetone).

Step 2: Accumulation & Labeling

- Affix Label: Before adding the first drop of waste, affix a hazardous waste tag.
- Identify Constituents: Write "**Methyl 2-propoxybenzoate**" clearly.[1] Do not use abbreviations (e.g., "M-Prop-Benz") as these are invalid during regulatory audits.[1]
- Hazard Checkbox: Mark "Flammable/Combustible" and "Irritant." [1]

Step 3: Transfer Protocol

- Fume Hood: Perform all transfers inside a certified chemical fume hood.[1]
- Funneling: Use a grounded safety funnel with a flame arrestor if mixing with low-flashpoint solvents (e.g., Hexane, Ether).
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion. [1] Never fill to the brim.

Step 4: Storage & Pickup

- Secondary Containment: Store the waste container in a yellow or gray secondary bin to capture leaks.[1]
- Timeline: Schedule pickup within 90 days (for Large Quantity Generators) or 180 days (for Small Quantity Generators) to remain compliant with RCRA accumulation time limits.

Spill Contingency Plan

In the event of a benchtop spill (<500 mL):

- Alert: Notify nearby personnel immediately.
- PPE: Don nitrile gloves and safety goggles.[1]
- Contain: Use an inert absorbent (vermiculite or spill pads).[1][3] Do not use paper towels if the mixture contains oxidizers, as this creates a fire hazard.
- Clean: Scoop absorbed material into a sealable bag.[1][3] Label as "Hazardous Waste: Debris contaminated with **Methyl 2-propoxybenzoate**."[1]
- Wash: Clean the surface with a soap solution to remove oily residue.[1]

References

- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261: Identification and Listing of Hazardous Waste.[1] [\[Link\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 11084741: **Methyl 2-propoxybenzoate**.[1] [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Hazardous Waste Generators: Categories and Requirements.[1] [\[Link\]](#)

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Sources

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- [2. Chimactiv - Interactive numerical educational resources for the analysis of complex media \[chimactiv.agroparistech.fr\]](#)
- [3. campusoperations.temple.edu \[campusoperations.temple.edu\]](#)
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- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of Methyl 2-propoxybenzoate[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b102055/docs#standard-operating-procedure-disposal-of-methyl-2-propoxybenzoate-1\]](https://www.benchchem.com/product/b102055/docs#standard-operating-procedure-disposal-of-methyl-2-propoxybenzoate-1)

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